

Personal protective equipment for handling 2-Butyl-1-octanol

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Compound of Interest

Compound Name: 2-Butyl-1-octanol

Cat. No.: B151752

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Essential Safety and Handling Guide for 2-Butyl-1-octanol

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **2-Butyl-1-octanol** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

2-Butyl-1-octanol is a combustible liquid that can cause skin and eye irritation.^[1] It is also very toxic to aquatic life with long-lasting effects.^{[1][2]} Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Summary of Required Personal Protective Equipment

| PPE Type | Specification | Rationale |
|--------------------------|--|---|
| Hand Protection | Nitrile rubber gloves (minimum 0.11 mm thickness).[2] | To prevent skin contact. Gloves must be inspected before use and disposed of properly after handling.[2] |
| Eye Protection | Tightly fitting safety goggles or safety glasses with side-shields.[2][3] A face shield (8-inch minimum) may be necessary for splash hazards. | To protect eyes from splashes and vapors. |
| Skin and Body Protection | Protective clothing. | To prevent skin exposure.[3] |
| Respiratory Protection | Use in a well-ventilated area. [2][3][4] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA approved respirator should be worn.[3][5] | To avoid inhalation of vapors or mist.[2][4] |

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Butyl-1-octanol** is provided below for easy reference.

| Property | Value |
|-------------------|--|
| CAS Number | 3913-02-8[2][6] |
| Molecular Formula | C12H26O[2] |
| Molecular Weight | 186.33 g/mol [2][6] |
| Appearance | Clear, colorless to light yellow liquid |
| Boiling Point | 145-149 °C[6] |
| Density | 0.833 g/mL at 25 °C[6] |
| Flash Point | 122 °C (251.6 °F)[6] |
| Solubility | Insoluble in water; miscible with most organic solvents. |

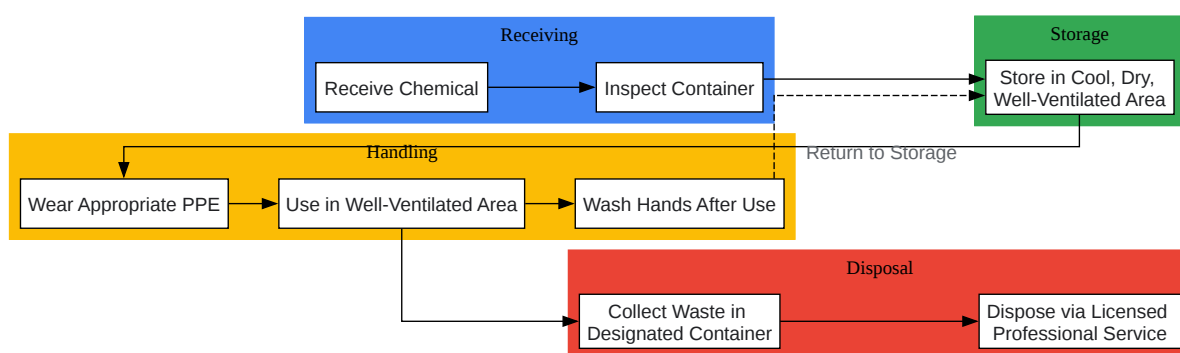
Operational Plan for Handling and Storage

A systematic approach to handling and storing **2-Butyl-1-octanol** is crucial for maintaining a safe laboratory environment.

Step-by-Step Handling and Storage Protocol:

- Receiving: Upon receipt, inspect the container for any damage or leaks.
- Storage:
 - Store in a cool, dry, and well-ventilated place.[2][3]
 - Keep containers tightly closed.[2][3][5]
 - Opened containers must be carefully resealed and kept upright to prevent leakage.[2]
 - Store away from strong oxidizing agents.
- Handling:
 - Handle in accordance with good industrial hygiene and safety practices.[2][3]

- Avoid inhalation of vapor or mist.
- Use personal protective equipment as specified in the table above.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.^[2]
- Spill Management:
 - In case of a spill, evacuate personnel to a safe area.^[2]^[4]
 - Use personal protective equipment during cleanup.^[2]^[4]
 - Prevent further leakage or spillage if it is safe to do so.^[2]^[4]
 - Do not let the product enter drains.^[2]^[4]
 - Soak up the spill with an inert absorbent material (e.g., sand, vermiculite) and dispose of it as hazardous waste.^[2]^[4]
 - Keep the absorbed material in suitable, closed containers for disposal.^[2]^[4]



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Caption: Workflow for the safe handling of **2-Butyl-1-octanol**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always consult a physician and show them the safety data sheet.[\[2\]](#)[\[4\]](#)

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [2] [3] [4] |
| Skin Contact | Take off contaminated clothing and shoes immediately. Wash off with soap and plenty of water. Consult a physician. [2] [3] [4] |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Continue rinsing eyes during transport to the hospital. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [2] [3] [4] |

Disposal Plan

Proper disposal of **2-Butyl-1-octanol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect surplus and non-recyclable solutions in a designated, labeled, and closed container.
- Professional Disposal:

- Offer the waste to a licensed disposal company.[2]
- Contact a licensed professional waste disposal service to dispose of this material.
- Container Disposal:
 - Dispose of contaminated packaging as unused product.[2] Do not reuse empty containers.[3]
- Environmental Precautions:
 - Discharge into the environment must be avoided.[2][4]

It is imperative to follow all applicable regional, national, and local laws and regulations for waste disposal.[3]

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